

# Application Notes: Dipstick Immunoassay for Rapid Screening of Carbaryl in Vegetables

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## Compound of Interest

Compound Name: Carbaryl

Cat. No.: B10753563

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## Introduction

**Carbaryl** is a broad-spectrum N-methylcarbamate insecticide widely used in agriculture to control pests on a variety of vegetable crops.[1][2] Its potential persistence as a residue on these vegetables poses a health risk to consumers, necessitating rapid and effective screening methods. This document provides a detailed protocol for a dipstick immunoassay, a rapid, cost-effective, and user-friendly method for the qualitative and semi-quantitative screening of **carbaryl** residues in vegetable samples. The assay is based on the principle of a competitive immunochromatographic assay (ICA).[3]

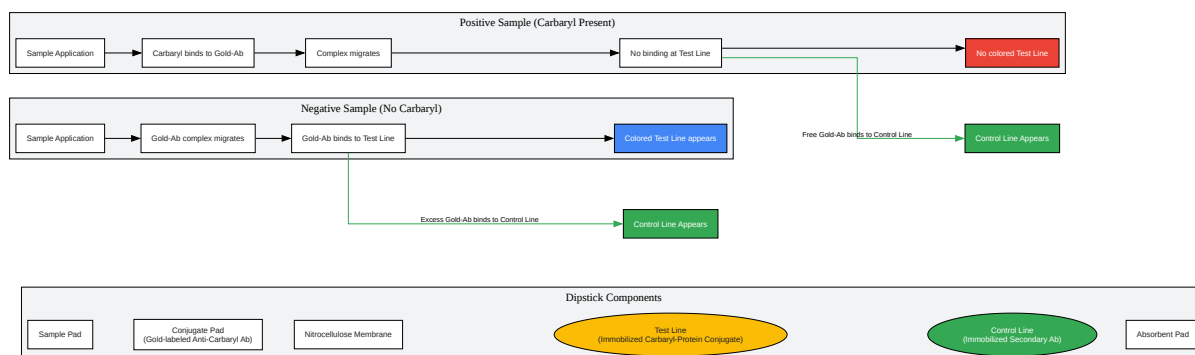
## Principle of the Assay

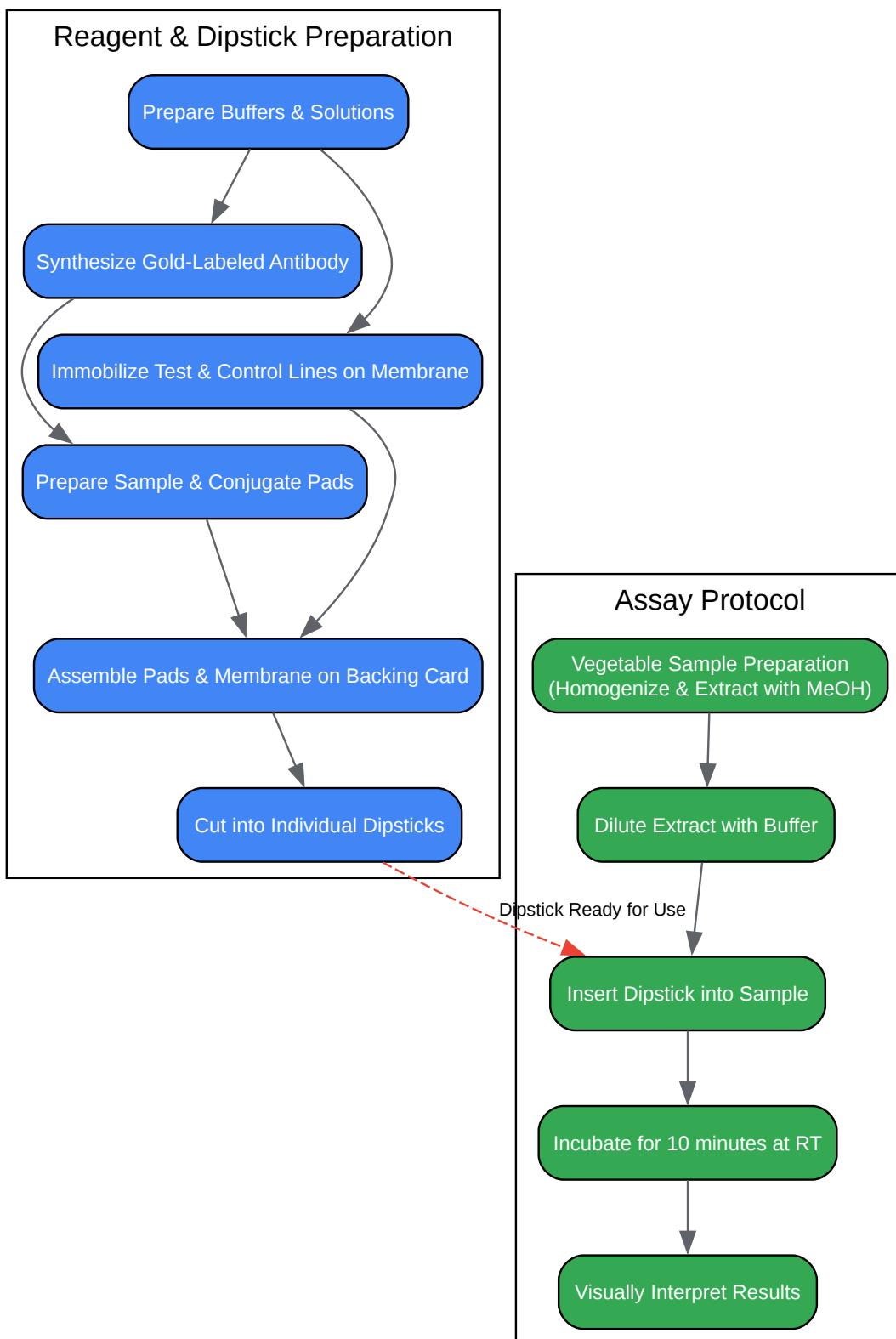
The dipstick immunoassay for **carbaryl** operates on a competitive binding principle. The sample extract containing **carbaryl** (the analyte) is applied to the sample pad. As the sample migrates along the nitrocellulose membrane via capillary action, it mobilizes gold nanoparticle-labeled antibodies specific to **carbaryl** located in the conjugate pad.

In the test zone, a **carbaryl**-protein conjugate is immobilized. A competitive reaction occurs between the free **carbaryl** in the sample and the immobilized **carbaryl** conjugate for the binding sites of the gold-labeled antibodies.

- **Negative Result:** In the absence or low concentration of **carbaryl** in the sample, the gold-labeled antibodies will bind to the immobilized **carbaryl** conjugate, resulting in the formation of a visible colored line at the test zone.
- **Positive Result:** If **carbaryl** is present in the sample at a concentration above the detection limit, it will bind to the gold-labeled antibodies, preventing them from binding to the immobilized **carbaryl** conjugate. Consequently, no or a significantly weaker colored line will appear at the test zone.

A control line, consisting of immobilized secondary antibodies that bind to the gold-labeled primary antibodies, is included to validate the proper functioning of the dipstick. The appearance of the control line indicates that the strip has worked correctly.





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## References

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- 3. Competitive immunochromatographic assay for the detection of the organophosphorus pesticide chlorpyrifos - PMC [pmc.ncbi.nlm.nih.gov]
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